

Essential Guide to the Proper Disposal of Tirasemtiv

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Compound of Interest

Compound Name: Tirasemtiv

Cat. No.: B1682385

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This document provides crucial safety and logistical information for the proper disposal of **Tirasemtiv** (also known as CK-2017357), a research compound used by scientists and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Hazard and Disposal Summary

Tirasemtiv is classified as harmful if swallowed.[1] Proper disposal is not merely a suggestion but a requirement dictated by local, regional, and national regulations. The consensus from safety data sheets (SDS) is to treat **Tirasemtiv** as a chemical waste product to be handled by professionals.[1][2]

Identifier	CAS Number	GHS Hazard Class	Primary Disposal Route
Tirasemtiv	1005491-05-3	Acute toxicity - oral 4 (Harmful if swallowed) [1]	Disposal via a licensed, professional waste disposal company[2]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **Tirasemtiv** from the point of use to its final collection.

Step 1: Personal Protective Equipment (PPE)

Before handling **Tirasemtiv**, ensure you are wearing appropriate PPE. This includes, but is not limited to:

- Safety glasses
- Lab coat
- Chemical-resistant gloves

Step 2: Segregation and Collection of Waste

- **Solid Waste:** Collect any unused or expired solid **Tirasemtiv**, as well as any lab materials heavily contaminated with it (e.g., weighing boats, contaminated paper towels), in a dedicated, clearly labeled hazardous waste container. The container must be sturdy, leak-proof, and compatible with the chemical.
- **Liquid Waste:** If **Tirasemtiv** has been dissolved in a solvent, the entire solution should be treated as hazardous waste. Collect this liquid waste in a sealed, properly labeled container. Do not mix with other incompatible waste streams.
- **Empty Containers:** The original **Tirasemtiv** container must be managed as hazardous waste. The first rinse of a container that held a toxic chemical should be collected and disposed of as hazardous waste.

Step 3: Labeling of Waste Containers

All waste containers must be accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**Tirasemtiv**" or "CK-2017357"
- The concentration (if in solution)
- The primary hazard ("Toxic," "Harmful if swallowed")

- The date the waste was first added to the container

Step 4: Storage of Waste

- Store the sealed waste container in a designated, secure area away from general lab traffic.
- Ensure the storage area is separate from incompatible chemicals.
- Keep the container closed except when adding waste.

Step 5: Arranging for Disposal

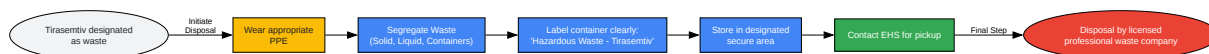
- Do not dispose of **Tirasemtiv** down the drain or in regular trash.
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.
- The official recommendation is to "Offer material to a licensed, professional waste disposal company to dispose of as unused product." Your EHS office will facilitate this.

Step 6: Documentation

Maintain a log of the hazardous waste generated, including the amount of **Tirasemtiv** and the date it was designated for disposal. This is good laboratory practice and may be required by your institution.

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Tirasemtiv**.



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Caption: Workflow for the safe disposal of **Tirasemtiv** waste.

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References

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